

Proper Disposal Procedures for CI-947 (Tacedinaline)

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Compound of Interest

Compound Name: CI-947

Cat. No.: B1254133

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **CI-947**, also known as Tacedinaline or CI-994. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance. This guidance is intended to supplement, not replace, institutional and regulatory protocols.

Immediate Safety and Logistical Information

CI-947, or Tacedinaline, is a selective class I histone deacetylase (HDAC) inhibitor.[1][2][3][4] Before handling, it is imperative to review the Safety Data Sheet (SDS). The primary identified hazard is serious eye irritation.[5]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A lab coat or other protective clothing is mandatory to prevent skin contact.

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5]

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Wash hands thoroughly after handling.[\[5\]](#)
- Store in a tightly sealed container in a cool, dry place as recommended on the product insert.
[\[5\]](#)

Quantitative Data Summary

Property	Value	Source
Chemical Name	4-(acetylamino)-N-(2-aminophenyl)benzamide	[2] [3] [6]
Synonyms	Tacedinaline, CI-994, PD-123654, GOE-5549	[1] [2] [3] [6]
Molecular Formula	C15H15N3O2	[2] [3] [6]
Molecular Weight	269.3 g/mol	[1] [2] [6]
CAS Number	112522-64-2	[2] [3] [5] [6]
Hazard Statements	H319: Causes serious eye irritation	[5]
IC50 Values	HDAC1: 0.9 μ M, HDAC2: 0.9 μ M, HDAC3: 1.2 μ M, HDAC8: >20 μ M	[1] [3] [4] [7]

Experimental Protocols

The primary experimental context for **CI-947** is as a research chemical, specifically a histone deacetylase (HDAC) inhibitor. Its disposal should be treated with the same rigor as any other potent, biologically active compound. While specific experimental protocols for the disposal of **CI-947** are not published, the following general procedures for chemical waste are applicable and should be adapted to institutional guidelines.

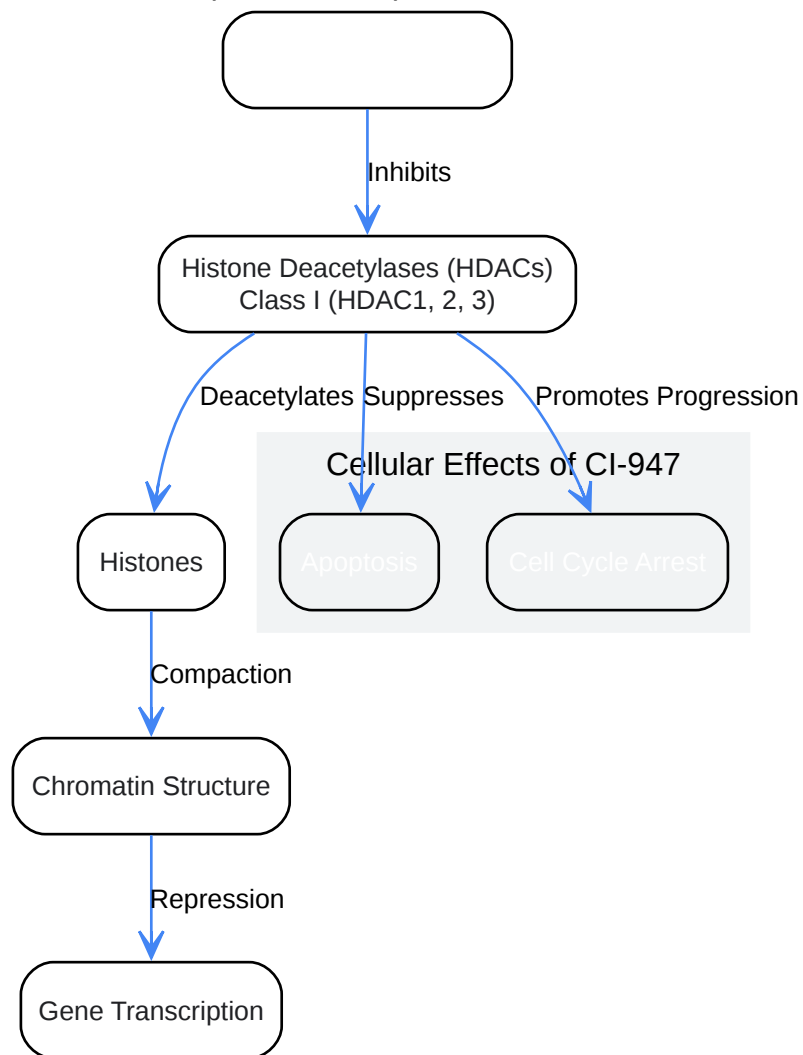
General Disposal Protocol for Research-Grade Chemicals:

- Segregation: Do not mix **CI-947** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Containerization:
 - Use a designated, leak-proof, and chemically compatible waste container.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("Tacedinaline (**CI-947**)"), concentration, and the date accumulation started.
- Waste Accumulation:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Keep the container closed except when adding waste.
- Documentation: Maintain a log of the waste generated, including the amount and date.
- Disposal Request: When the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS office. Do not dispose of **CI-947** down the drain or in regular trash.

Signaling Pathway and Disposal Workflow Diagrams

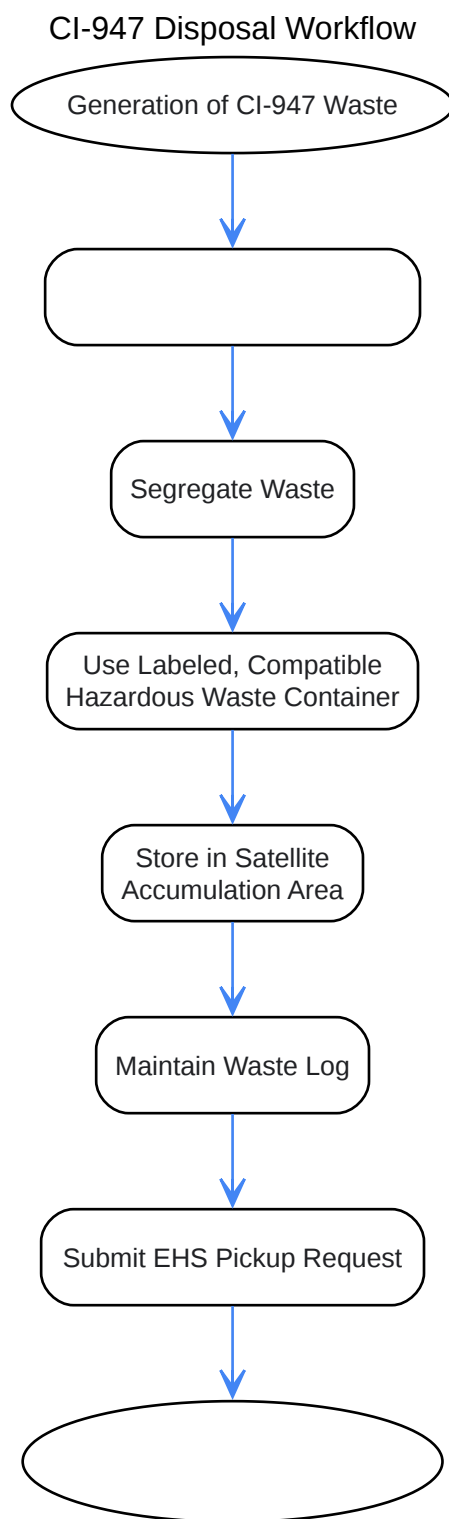
Signaling Pathway of **CI-947** (Tacedinaline) as an HDAC Inhibitor

CI-947 (Tacedinaline) Mechanism of Action

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Caption: Mechanism of action of **CI-947** as a class I HDAC inhibitor.

Experimental Workflow for Proper Disposal of **CI-947**



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